

Hexamethylenimine-d4: A Technical Guide to its Chemical Properties and Synthesis

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Compound of Interest

Compound Name: *Hexamethylenimine-d4*

Cat. No.: *B13429949*

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This technical guide provides a comprehensive overview of the chemical properties and a proposed synthesis route for **Hexamethylenimine-d4**. This deuterated analog of Hexamethylenimine is a valuable tool in various research applications, particularly in mechanistic studies and as an internal standard in mass spectrometry-based analyses.

Chemical Properties

Quantitative data for Hexamethylenimine is summarized below. The properties of **Hexamethylenimine-d4** are expected to be very similar, with the primary difference being its molecular weight due to the four deuterium atoms.

Property	Hexamethyleneimine	Hexamethylenimin e-d4 (Estimated)	Reference
Molecular Formula	C ₆ H ₁₃ N	C ₆ H ₉ D ₄ N	
Molecular Weight	99.17 g/mol	103.20 g/mol	
Appearance	Colorless liquid	Colorless liquid	[1] [2]
Odor	Ammonia-like	Ammonia-like	[1]
Melting Point	-37 °C	~ -37 °C	
Boiling Point	138 °C at 749 mmHg	~ 138 °C	
Density	0.88 g/mL at 25 °C	Slightly higher than 0.88 g/mL at 25 °C	
Flash Point	18 °C (64.4 °F) - closed cup	~ 18 °C	
Solubility in Water	Complete	Complete	
Vapor Pressure	7.4 mmHg at 21.1 °C	~ 7.4 mmHg at 21.1 °C	
Refractive Index	n _{20/D} 1.466	~ 1.466	

Synthesis of Hexamethylenimine-d4

While a specific, documented synthesis for **Hexamethylenimine-d4** is not readily available in the reviewed literature, a plausible and efficient method can be adapted from established protocols for the deuteration of cyclic amines. The following proposed experimental protocol is based on a ruthenium-catalyzed hydrogen-deuterium exchange reaction using deuterium oxide (D₂O) as the deuterium source. This method is advantageous due to its high potential for deuterium incorporation and the use of a readily available deuterium source.

Proposed Experimental Protocol: Ruthenium-Catalyzed H/D Exchange

Materials:

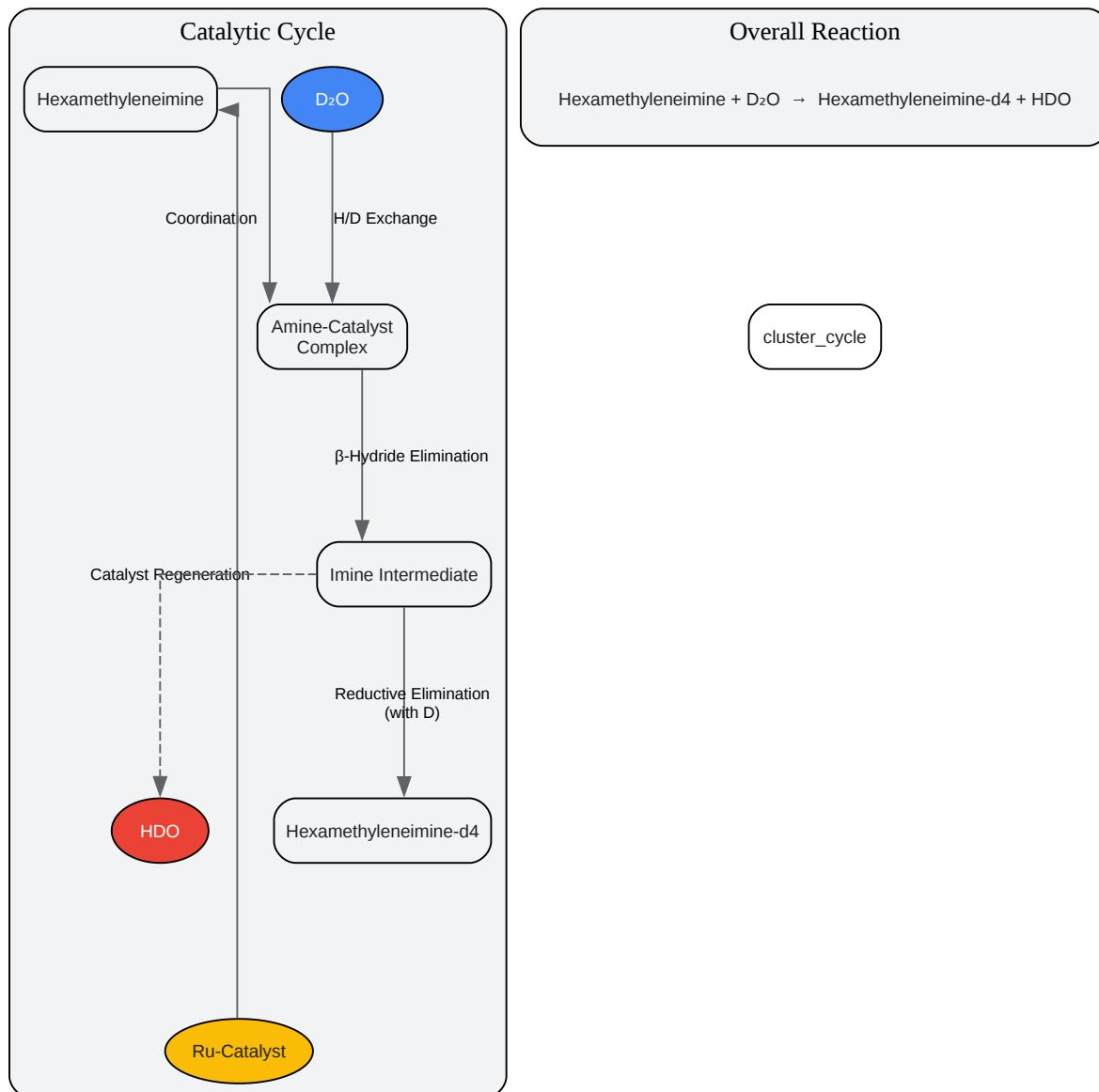
- Hexamethyleneimine ($\geq 98\%$ purity)
- $[(\eta^6\text{-p-cymene})\text{RuCl}]_2(\mu\text{-H}\text{-}\mu\text{-Cl})$ (Ruthenium catalyst)
- Deuterium oxide (D_2O , 99.9 atom % D)
- Anhydrous toluene
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Reaction Setup: To a dry Schlenk flask under an inert atmosphere, add Hexamethyleneimine (1.0 mmol), the ruthenium catalyst (0.01 mmol, 1 mol%), and anhydrous toluene (5 mL).
- Addition of Deuterium Source: Add deuterium oxide (D_2O , 10 mmol) to the reaction mixture.
- Reaction Conditions: The flask is sealed and the mixture is stirred vigorously at a temperature of 120 °C for 24 hours.
- Work-up: After cooling to room temperature, the reaction mixture is diluted with diethyl ether and washed with brine. The organic layer is separated, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure, and the resulting crude product is purified by distillation to yield **Hexamethyleneimine-d4**.
- Characterization: The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm the structure and determine the extent of deuterium incorporation.

Synthesis Pathway

The following diagram illustrates the proposed catalytic cycle for the synthesis of **Hexamethyleneimine-d4**.



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Caption: Proposed catalytic cycle for the synthesis of **Hexamethylenimine-d4**.

Safety Information

Hexamethyleneimine is a flammable liquid and is harmful if swallowed or in contact with skin. It causes severe skin burns and eye damage and may cause respiratory irritation. It is also harmful to aquatic life. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) for Hexamethyleneimine.

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References

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